

7-Chloroisoquinoline hydrochloride for developing kinase inhibitors

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Compound of Interest

Compound Name: 7-Chloroisoquinoline hydrochloride

Cat. No.: B13263423

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Application Note: **7-Chloroisoquinoline Hydrochloride** as a Scaffold for Kinase Inhibitor Development[1]

Executive Summary

This guide details the strategic application of **7-Chloroisoquinoline Hydrochloride** (CAS: 34784-06-0 / HCl salt form) in the design and synthesis of ATP-competitive kinase inhibitors.[1]

While the isoquinoline core is best known through Fasudil (a ROCK inhibitor), the 7-chloro substituent provides a critical handle for modulating lipophilicity (

), metabolic stability, and halogen-bonding interactions within the kinase hinge region.[1]

This document provides a validated workflow for:

- Chemical Activation: Converting the stable hydrochloride salt into reactive intermediates (N-oxides and 1-chloro derivatives).[1]
- Library Synthesis: Functionalizing the C1-position to generate ATP-mimetic pharmacophores.

- Biological Validation: A standardized ADP-Glo™ kinase assay protocol for ROCK2/PKA potency determination.

The Isoquinoline Pharmacophore in Kinase Inhibition[1][2]

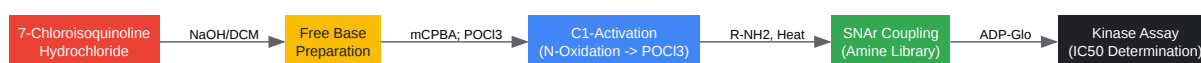
Structural Rationale

Kinase inhibitors typically function by competing with ATP for the binding pocket.[1][2] The isoquinoline ring system mimics the adenine ring of ATP.

- N2 Nitrogen: Acts as a hydrogen bond acceptor, interacting with the backbone amide of the "hinge region" (e.g., Met156 in ROCK1).[1]
- 7-Chloro Substituent: Unlike the unsubstituted core, the 7-Cl atom fills hydrophobic pockets (often the "gatekeeper" residue vicinity) and blocks metabolic oxidation at the otherwise reactive C7 position.[1] It also increases the acidity of the N-H in derived 1-amino compounds, potentially strengthening hinge hydrogen bonds.

Pathway & Workflow Visualization

The following diagram illustrates the development cascade from the raw material to a lead candidate.



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Figure 1: Development pipeline converting the raw salt into bioactive kinase inhibitors.

Chemical Protocols: Scaffold Functionalization

Safety Note: 7-Chloroisoquinoline is an irritant.[1][3] All reactions involving

must be performed in a fume hood.[1]

Protocol A: Preparation of the Reactive Intermediate (1,7-Dichloroisoquinoline)

The C1 position is the primary vector for attaching solubilizing groups (like piperazines in Fasudil). To react here, we must first activate the ring.

Reagents:

- 7-Chloroisoquinoline HCl (Starting Material)[\[1\]](#)
- m-Chloroperbenzoic acid (mCPBA, 77%)[\[1\]](#)
- Phosphorus oxychloride ([\[1\]](#))
- Dichloromethane (DCM) & Chloroform[\[1\]](#)

Step-by-Step Methodology:

- Free-Basing:
 - Dissolve 5.0 g of 7-Chloroisoquinoline HCl in 50 mL water.
 - Slowly add 10% NaOH until pH > 10.[\[1\]](#)
 - Extract with DCM (3 x 50 mL).[\[1\]](#) Dry organic layer over and concentrate to yield the free base (pale yellow solid).
 - Checkpoint: Verify purity via TLC (EtOAc:Hexane 1:1).[\[1\]](#)
- N-Oxide Formation:
 - Dissolve the free base in DCM (50 mL) at 0°C.
 - Add mCPBA (1.2 equiv) portion-wise.[\[1\]](#) Stir at room temperature (RT) for 12 hours.
 - Wash with 10%

to remove benzoic acid byproducts.[1]

- Evaporate solvent to yield 7-chloroisoquinoline N-oxide.[1]
- Chlorination (Reissert-Henze Rearrangement):
 - Dissolve the N-oxide in dry chloroform.[1]
 - Add

(5 equiv) dropwise under

atmosphere.[1]
 - Reflux for 3 hours.[1] (The mechanism involves O-phosphorylation followed by nucleophilic attack of chloride at C1).
 - Pour onto ice-water carefully (Exothermic!).[1] Neutralize with

.[1]
 - Extract with DCM and purify via column chromatography (Hexane/EtOAc).[1]
 - Yield: ~60-70% of 1,7-Dichloroisoquinoline.[1]

Protocol B: Library Synthesis (S_NAr Coupling)

This step introduces the "tail" of the inhibitor, crucial for solubility and selectivity.[1]

Reaction:

- In a microwave vial, combine 1,7-dichloroisoquinoline (100 mg, 0.5 mmol) with the amine of choice (e.g., homopiperazine, 1.5 mmol).
- Add Isopropanol (3 mL).
- Heat at 120°C (microwave) for 30 mins or reflux for 12 hours.
- Concentrate and purify via Prep-HPLC (C18 column, Water/Acetonitrile gradient with 0.1% TFA).

- Isolate as the hydrochloride salt for stability.[\[1\]](#)[\[4\]](#)

Biological Evaluation: Kinase Inhibition Assay

To validate the synthesized library, we use the ADP-Glo™ Kinase Assay (Promega).[\[1\]](#) This luminescent assay quantifies kinase activity by measuring ADP generation, which is directly proportional to the percent conversion of ATP.

Target: ROCK2 (Rho-associated coiled-coil containing protein kinase 2).[\[1\]](#) Control Compound: Fasudil (HA-1077) or Y-27632.[\[1\]](#)[\[5\]](#)

Protocol C: ADP-Glo™ Assay Setup

Materials:

- Kinase Buffer: 40 mM Tris (pH 7.5), 20 mM
 , 0.1 mg/mL BSA, 50 μM DTT.
- Substrate: S6 Kinase Substrate Peptide.[\[1\]](#)
- ATP: Ultrapure (10 μM final concentration).[\[1\]](#)

Workflow:

- Compound Preparation:
 - Dissolve 7-chloroisoquinoline analogs in 100% DMSO to 10 mM.
 - Perform serial dilutions (1:3) in Kinase Buffer to generate an 8-point dose-response curve (e.g., 10 μM to 0.003 μM).[\[1\]](#)
- Enzymatic Reaction (384-well plate):
 - Add 2 μL of Compound dilution.
 - Add 2 μL of ROCK2 Enzyme (2 ng/well).[\[1\]](#) Incubate 10 min at RT.
 - Add 1 μL of ATP/Substrate mix to initiate reaction.[\[1\]](#)

- Incubate for 60 min at RT.
- Detection:
 - Add 5 μ L ADP-Glo™ Reagent (Terminates reaction and depletes remaining ATP).[1]
Incubate 40 min.
 - Add 10 μ L Kinase Detection Reagent (Converts ADP to ATP -> Luciferase -> Light).[1]
Incubate 30 min.
 - Read Luminescence (RLU) on a plate reader (e.g., EnVision).[1]
- Data Analysis:
 - Calculate % Inhibition:

.
 - Fit data to a sigmoidal dose-response equation (GraphPad Prism) to determine

.[1]

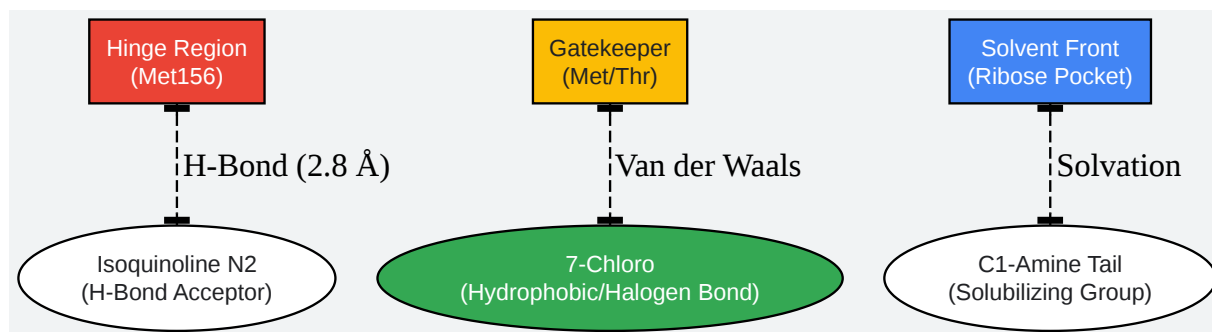
Quantitative Benchmarks

The following table provides expected solubility and potency ranges for 7-chloroisoquinoline derivatives compared to standard references.

Parameter	7-Chloroisoquinoline HCl (Raw)	1-Amino-7-chloroisoquinoline (Lead)	Fasudil (Reference)
MW (g/mol)	200.06	~260-350 (depending on R)	327.83
Solubility (DMSO)	> 50 mM	> 20 mM	> 75 mM
ROCK2 IC50	Inactive (>100 μ M)	Target: < 100 nM	~10-15 μ M
PKA IC50	Inactive	Target: > 10 μ M (Selectivity)	~1-5 μ M
LogP (Calc)	~2.5	1.5 - 3.0	0.15

Structural Biology Insight

The diagram below visualizes the binding mode of a 1-amino-7-chloroisoquinoline inhibitor within the ATP-binding pocket. The 7-Cl atom is positioned to interact with the hydrophobic back pocket, distinct from the solvent-exposed ribose region.



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Figure 2: Schematic binding mode of 7-chloro-substituted isoquinolines in the kinase ATP pocket.[1]

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